

1-(4-Chlorophenyl)-2-pyrrolidinone safety data sheet (SDS) information.

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2-pyrrolidinone

Cat. No.: B1333400

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Application Notes and Protocols for 1-(4-Chlorophenyl)-2-pyrrolidinone

A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

1-(4-Chlorophenyl)-2-pyrrolidinone (CAS No: 6153-43-1) is a chemical intermediate with a molecular structure that makes it of interest in synthetic chemistry and drug discovery. As a derivative of pyrrolidinone, it serves as a versatile building block. Its relevance in research, particularly as a potential impurity or metabolite in the synthesis of active pharmaceutical ingredients (APIs), necessitates a thorough understanding of its safety profile and handling requirements.

This document provides a comprehensive guide based on available Safety Data Sheet (SDS) information to ensure its safe handling, storage, and use in a laboratory environment. The protocols herein are designed to empower researchers to work confidently and safely.

PART 1: Hazard Identification and Risk Assessment

A critical first step in any laboratory workflow is a thorough risk assessment. For **1-(4-Chlorophenyl)-2-pyrrolidinone**, this involves understanding its intrinsic hazards as defined by the Globally Harmonized System (GHS).

GHS Classification & Hazards

While some suppliers classify this compound as not hazardous under OSHA 29 CFR 1910.1200[1], other regulatory classifications indicate significant hazards. It is prudent to adopt a conservative approach and handle the compound based on the more stringent classifications available.

According to data aggregated from multiple sources, **1-(4-Chlorophenyl)-2-pyrrolidinone** presents the following potential hazards[2][3]:

- Acute Toxicity: Toxic if swallowed (H301), in contact with skin (H311), and potentially fatal if inhaled (H330).[2][3]
- Skin and Eye Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[2]
- Sensitization: May cause an allergic skin reaction (H317) or allergy/asthma symptoms if inhaled (H334).[2]
- Respiratory Irritation: May cause respiratory irritation (H335).[2]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child (H361).[2]

These classifications mandate strict adherence to safety protocols to minimize exposure.

Physical and Chemical Properties Summary

Understanding the physical state of a chemical is fundamental to predicting its behavior and determining appropriate handling measures.

Property	Value	Source
Physical State	Powder Solid	[1]
Appearance	Beige	[1]
Odor	Odorless	[1]
Melting Point	95 - 98 °C / 203 - 208.4 °F	[1]
Molecular Formula	C ₁₀ H ₁₀ CINO	[3]
Molecular Weight	195.64 g/mol	[3]
Incompatible Materials	Strong oxidizing agents	[1]

The compound is a stable, solid powder under normal conditions, which simplifies handling by reducing the risk of vapor inhalation compared to a volatile liquid. However, its fine powder form means dust generation is a primary concern.

PART 2: Safe Handling and Engineering Controls Protocol

The following protocols are designed to mitigate the risks identified in Part 1. The core principle is the hierarchy of controls: engineering controls, followed by administrative controls, and finally, personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

Engineering controls are the most effective way to minimize exposure by physically isolating the hazard from the researcher.

Protocol Steps:

- Designated Work Area: All handling of **1-(4-Chlorophenyl)-2-pyrrolidinone** powder must be conducted in a designated area, such as a certified chemical fume hood or a powder containment hood.[\[2\]](#)

- Ventilation: Ensure the fume hood or ventilated enclosure has a verified, adequate face velocity to capture any airborne particles. Use of the compound on an open bench is strictly prohibited.[4][5]
- Safety Equipment: The designated area must be equipped with an accessible eyewash station and a safety shower.[5]

Causality: By containing the solid powder within a ventilated space, you prevent the inhalation of potentially fatal dust particles and limit contamination of the general laboratory environment.

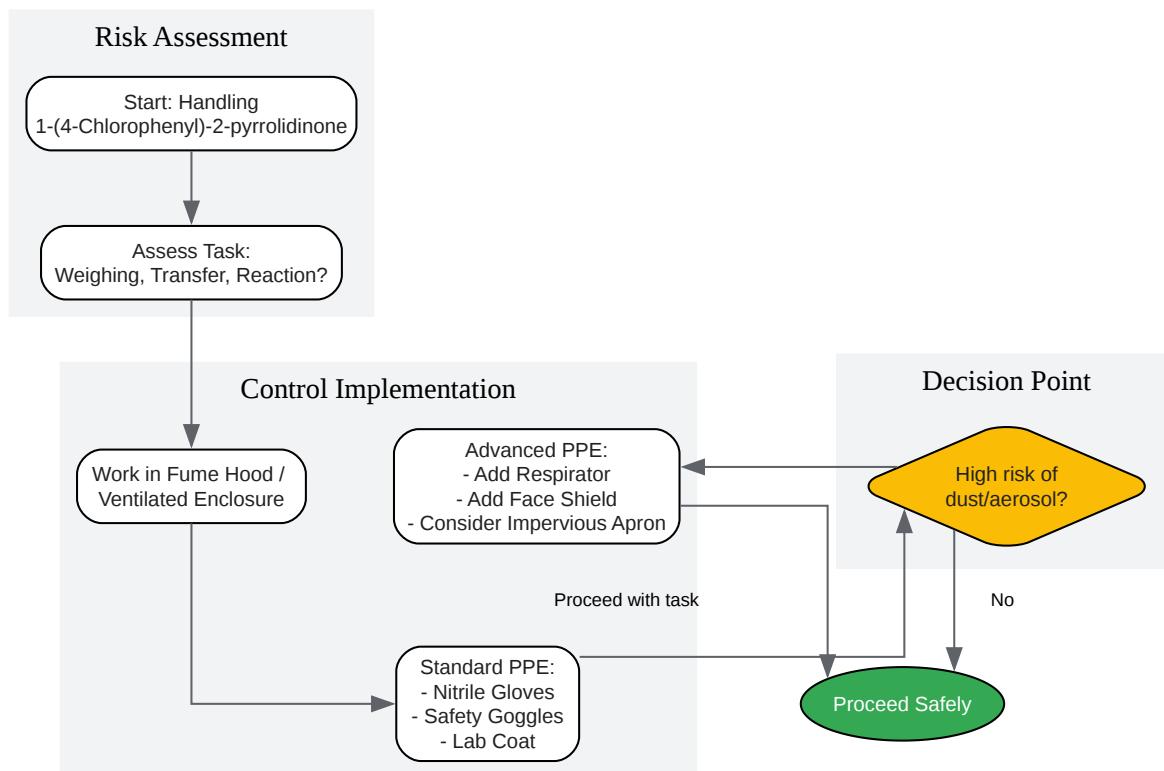
Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical. It must be selected based on the specific hazards.

Protocol Steps:

- Hand Protection: Wear chemically resistant gloves such as nitrile (Solvex, neoprene, viton, butyl, buna are also acceptable).[6] Always inspect gloves for tears or punctures before use. Contaminated gloves should be removed and disposed of properly, and hands washed thoroughly.[1]
- Eye Protection: Wear chemical safety goggles or a face shield that conforms to recognized standards (e.g., EN166 or NIOSH).[7] Standard safety glasses are insufficient.
- Body Protection: Wear a lab coat. For tasks with a higher risk of spillage, consider a chemically impervious apron or coveralls.[5]
- Respiratory Protection: If engineering controls are not sufficient or during a large spill clean-up, a NIOSH-approved respirator with an appropriate particulate filter is required.[2]

Causality: The combination of gloves, eye, and body protection prevents skin contact, absorption, and eye irritation. Respiratory protection is a crucial safeguard against the severe inhalation hazard.



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Caption: PPE Selection Workflow for Handling the Compound.

PART 3: Emergency Procedures and First Aid

Accidents can happen despite the best precautions. Rapid and correct response is critical.

First-Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, perform artificial respiration. Seek immediate medical attention.	[4][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water. Seek medical attention if irritation develops or persists.	[4][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give two glasses of water to drink. Seek immediate medical attention.	[4][6]

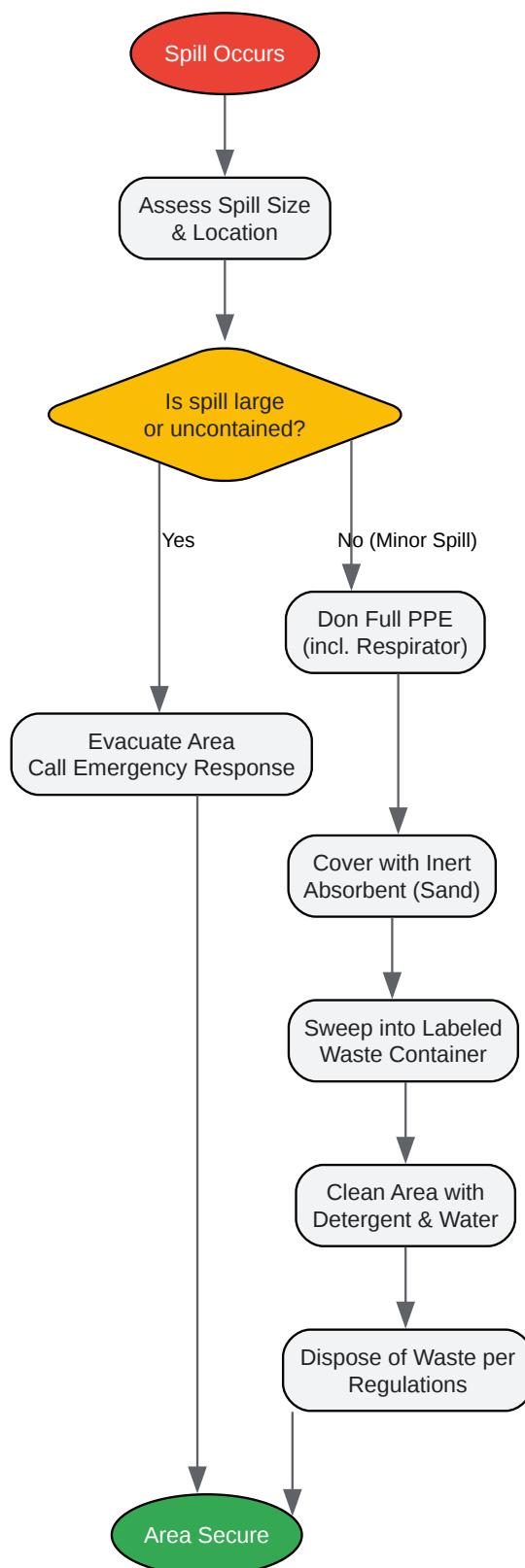
Self-Validation: Post this table in the designated work area. Ensure all personnel are trained on these procedures and know the location of emergency contact numbers.

Accidental Release Measures (Spill Protocol)

Protocol Steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).

- Control: Prevent further spread of the powder. Avoid creating dust clouds.
- Clean-up:
 - Wear full PPE, including respiratory protection.
 - Gently cover the spill with an inert absorbent material like sand or vermiculite.[5]
 - Carefully sweep up the mixture and place it into a suitable, labeled container for chemical waste disposal.[1]
 - Clean the spill area with detergent and water.[6]
- Dispose: Dispose of the waste according to institutional and local environmental regulations.

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Caption: Emergency Response Flowchart for a Spill.

PART 4: Storage and Disposal

Proper storage and disposal are essential for long-term safety and environmental protection.

Storage Protocol

- Container: Keep the container tightly closed.[1][5]
- Location: Store in a dry, cool, and well-ventilated place.[1][6]
- Segregation: Store away from incompatible materials, such as strong oxidizing agents.[1]
- Security: For highly toxic substances, it is best practice to store them in a locked cabinet or an area with restricted access.[2]

Causality: Tightly sealed containers in a cool, dry environment prevent degradation of the compound and accidental release. Segregation from incompatibles prevents hazardous chemical reactions.

Waste Disposal Protocol

- Containerize: All waste, including contaminated PPE and spill clean-up materials, must be collected in a clearly labeled, sealed container for hazardous chemical waste.
- Labeling: The label must clearly state "Hazardous Waste" and list the chemical name.
- Disposal: Arrange for disposal through a licensed professional waste disposal service. Do not discharge into sewers or drains.[5] Adhere to all federal, state, and local environmental regulations.

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